

Metobromuron: An In-depth Technical Guide on its Bioaccumulation Potential

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Compound of Interest

Compound Name: Metobromuron

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This technical guide provides a comprehensive overview of the bioaccumulation potential of **Metobromuron**, a phenylurea herbicide. Understanding the environmental fate and potential for accumulation in organisms is a critical aspect of its overall safety assessment. This document synthesizes available data on its physicochemical properties, bioconcentration in aquatic organisms, and metabolic pathways.

Quantitative Data on Bioaccumulation Potential

The potential for a substance to bioaccumulate is often initially assessed by its octanol-water partition coefficient (Log Kow) and subsequently confirmed through experimental bioconcentration factor (BCF) studies. A higher Log Kow value generally suggests a greater potential for a substance to be taken up and stored in the fatty tissues of organisms. The BCF is a direct measure of this accumulation from the surrounding water.

Table 1: Physicochemical Properties and Bioconcentration Factors of **Metobromuron**

Parameter	Value	Source
Log Kow (Octanol-Water Partition Coefficient)	2.38 (experimental)	[1]
Bioconcentration Factor (BCF _k) in Rainbow Trout (<i>Oncorhynchus mykiss</i>)		
- at 0.0010 mg/L	38	[2]
- at 0.010 mg/L	64	[2]
Uptake Rate Constant (k ₁) in Rainbow Trout		
- at 0.0010 mg/L	2.8321	[2]
- at 0.010 mg/L	48	[2]
Depuration Rate Constant (k ₂) in Rainbow Trout		
- at 0.0010 mg/L	0.0742	
- at 0.010 mg/L	0.7442	

Based on regulatory criteria, a substance with a BCF value greater than 2000 is considered bioaccumulative (B), and a BCF greater than 5000 is considered very bioaccumulative (vB). The experimentally determined BCF values for **Metobromuron** in rainbow trout are well below these thresholds, suggesting a low potential for bioaccumulation in fish.

Experimental Protocols

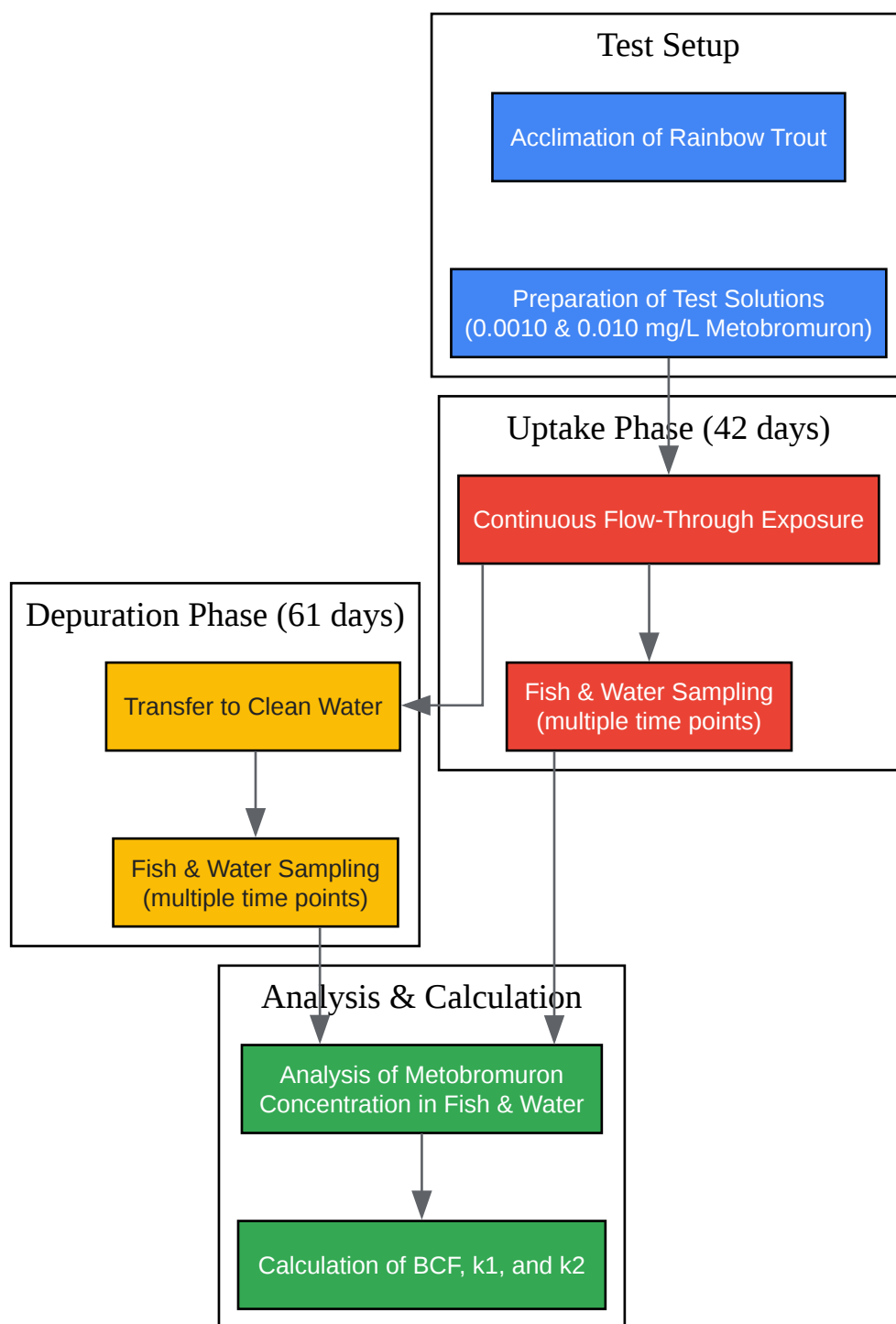
The primary method for determining the bioconcentration of a chemical in fish is the OECD Guideline for the Testing of Chemicals, Test No. 305: "Bioconcentration: Flow-Through Fish Test". The quantitative data presented in this guide were generated following this standard methodology.

Key Experimental Details from a Metobromuron Bioconcentration Study

- **Test Species:** Rainbow trout (*Oncorhynchus mykiss*). This species is a recommended test organism for bioaccumulation studies.
- **Test Type:** A flow-through test, where fresh test solution is continuously supplied to the test chambers, ensuring a constant exposure concentration.
- **Test Concentrations:** The study utilized two nominal test concentrations of **Metobromuron**: 0.0010 mg/L and 0.010 mg/L, in addition to a solvent control group.
- **Exposure Duration (Uptake Phase):** Fish were exposed to **Metobromuron** for a period of 42 days.
- **Depuration Phase:** Following the uptake phase, fish were transferred to clean water for a depuration phase of 61 days to measure the elimination of the substance from their tissues.
- **Sample Collection:** Samples of fish were collected at various time points during both the uptake and depuration phases for analysis of the test material's concentration.
- **Analytical Method:** While the specific analytical method for **Metobromuron** in the cited study is not detailed in the provided snippet, modern analytical techniques such as liquid chromatography with tandem mass spectrometry (LC-MS/MS) are commonly used for the determination of pesticide residues in biological matrices. Electrochemical methods have also been developed for the detection of **Metobromuron**.

Visualizations

Experimental Workflow for a Bioconcentration Study

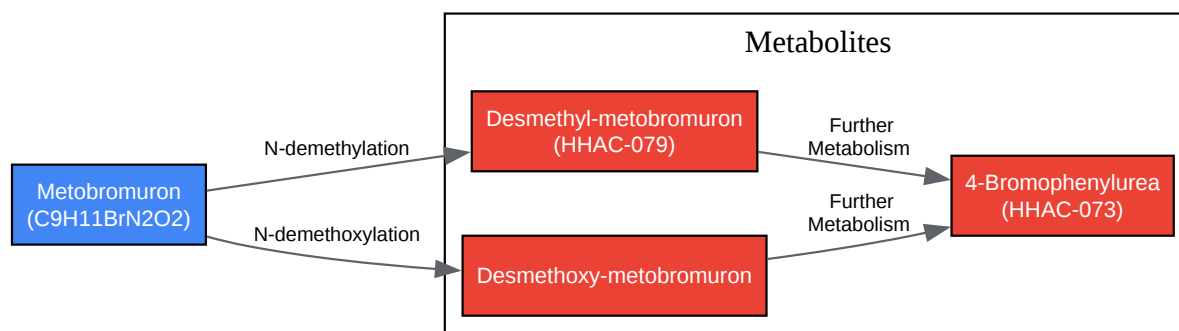


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Caption: Workflow of an OECD 305 bioconcentration study.

Metabolic Pathway of Metobromuron

Metobromuron is known to be metabolized in both plants and animals. The primary metabolic pathways involve the modification of the urea side chain.



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Caption: Known metabolic pathways of **Metobromuron**.

Metabolism and Transformation

In plants and animals, **Metobromuron** undergoes transformation primarily through N-demethylation and N-demethoxylation of the urea side chain. In studies on potatoes, several metabolites were identified, including 3-(4-bromophenyl)-1-methoxyurea, 3-(4-bromophenyl)-1-methylurea, and 4-bromophenylurea. The metabolite 4-bromophenylurea has been detected at significant levels in some crops. The metabolism of **Metobromuron** leads to the formation of more polar compounds, which are generally more readily excreted from the body, thus reducing the potential for bioaccumulation.

Conclusion

The available data from a bioconcentration study conducted according to OECD guidelines indicate that **Metobromuron** has a low potential for bioaccumulation in fish. The experimentally determined Bioconcentration Factors (BCF_k) of 38 and 64 in rainbow trout are significantly below the regulatory thresholds for a substance to be classified as bioaccumulative. The metabolism of **Metobromuron** to more polar metabolites further contributes to its relatively rapid elimination from organisms. While initial screening based on the Log K_{ow} might suggest

some potential for bioaccumulation, the empirical data from a standardized fish bioconcentration study provides a more definitive assessment of this endpoint.

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References

- 1. Bioaccumulation in fish | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 2. downloads.regulations.gov [downloads.regulations.gov]
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